

Commercial Sourcing and Technical Guide for Diethyl sec-Butylethylmalonate

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Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

Cat. No.: B054290

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **Diethyl sec-butylethylmalonate**, a key intermediate in pharmaceutical synthesis. The document outlines key suppliers, their product specifications, and detailed experimental protocols for its synthesis.

Commercial Suppliers and Product Specifications

Diethyl sec-butylethylmalonate is available from a range of chemical suppliers, catering to research and development as well as larger-scale production needs. The purity of the commercially available product typically ranges from 95% to over 97%, as determined by Gas Chromatography (GC). Below is a summary of prominent suppliers and their listed specifications. It is important to note that while general purity is often listed, detailed impurity profiles are typically found in lot-specific Certificates of Analysis (CoA), which are available upon request from the suppliers.

Supplier	Product Number/ Name	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
CP Lab Safety	Diethyl sec-Butylmalonate	min 95% (GC)[1]	83-27-2[1]	C11H20O4 [1]	216.28[1]	For professional manufacturing, research, and industrial use only.[1]
ChemScene	CS-W014844	≥97%[2]	83-27-2[2]	C11H20O4 [2]	216.28[2]	Store at room temperature.[2]
Tokyo Chemical Industry (TCI)	B0384	>95.0% (GC)	83-27-2	C11H20O4	216.28	Appearance: Colorless to Almost colorless clear liquid.
Santa Cruz Biotechnology	sc-253381	Not specified	83-27-2	C11H20O4	216.28	For Research Use Only. Lot-specific data on CoA.[3]
Alfa Aesar (Thermo Fisher Scientific)	ALFAAL12253	≤100%	83-27-2[4]	C11H20O4	216.28	Provided in a Safety Data Sheet.[4]

ChemicalB ook	CB733534 3	99% (from some suppliers) [5]	83-27-2[5]	C11H20O4	216.27	Aggregates multiple suppliers. [5]
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Physicochemical Properties

Property	Value	Source
Appearance	Colorless Liquid	[4]
Boiling Point	110-114°C at 18 mmHg	[6]
Density	~0.98 g/cm ³	[6]
Refractive Index	1.4230-1.4260	[6]
Storage Temperature	2-8°C recommended by some sources	[6]
Solubility	Slightly soluble in Chloroform and sparingly in Methanol.	[6]

Experimental Protocols

A detailed and reliable experimental protocol for the synthesis of Diethyl sec-butylmalonate is provided by Organic Syntheses, a reputable source for organic chemistry procedures.

Synthesis of Diethyl sec-butylmalonate

This procedure details the alkylation of diethyl malonate with sec-butyl bromide.

Materials:

- Absolute Ethanol
- Sodium
- Diethyl malonate

- sec-Butyl bromide

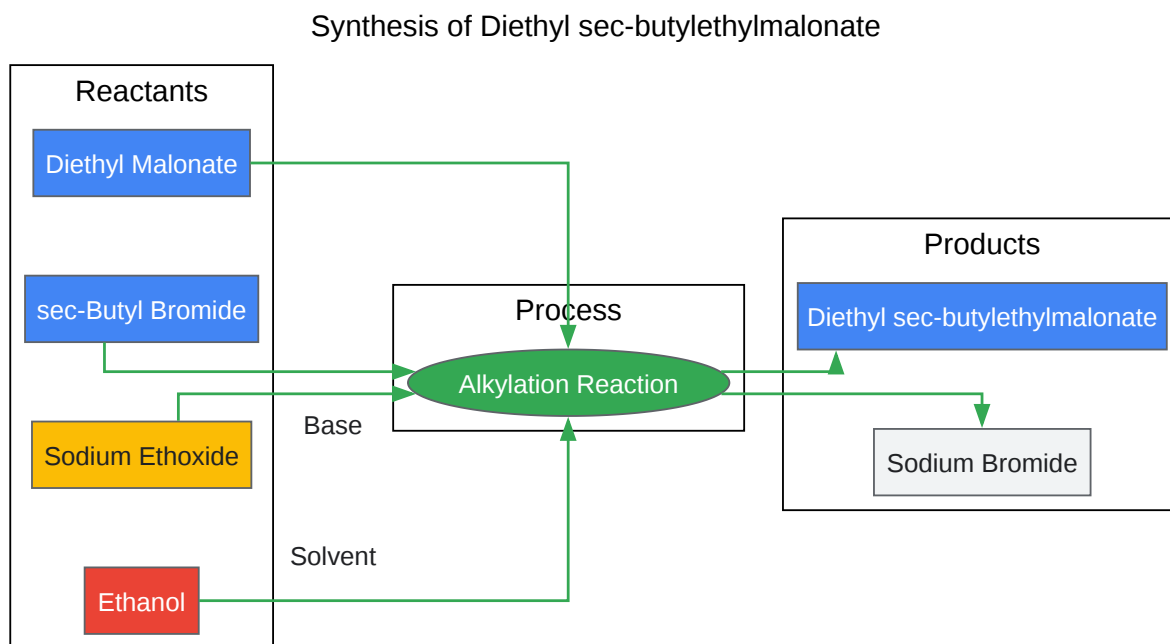
Procedure:

- In a 2-liter three-necked round-bottomed flask equipped with a long, wide-bore reflux condenser, 700 ml of absolute ethanol is placed.[\[7\]](#)
- To the ethanol, 35 g (1.52 gram atoms) of sodium, cut into suitably sized pieces, is added.[\[7\]](#)
- Once all the sodium has reacted, the flask is heated on a steam cone.[\[7\]](#)
- 250 g (1.56 moles) of diethyl malonate is added in a steady stream with stirring.[\[7\]](#)
- Following the addition of the ester, 210 g (1.53 moles) of sec-butyl bromide is added at a rate that maintains reflux due to the heat of the reaction.[\[7\]](#)
- The reaction mixture is then stirred and refluxed for 48 hours.[\[7\]](#)
- After the reflux period, the condenser is arranged for downward distillation, and the ethanol is removed by distillation.[\[7\]](#)

The resulting product is Diethyl sec-butylmalonate. Further purification can be achieved by vacuum distillation.

Logical Relationships and Workflows

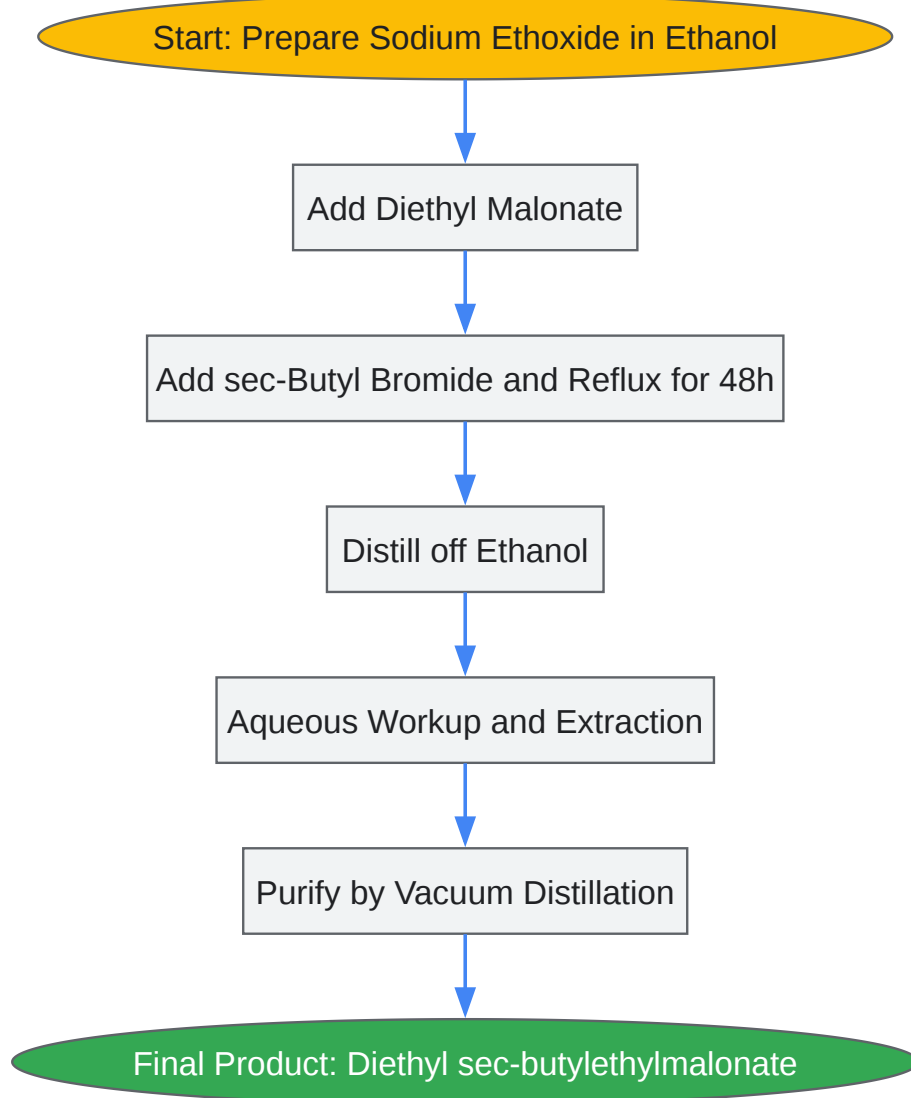
The following diagrams illustrate the synthesis pathway and the general experimental workflow for producing Diethyl sec-butylmalonate.

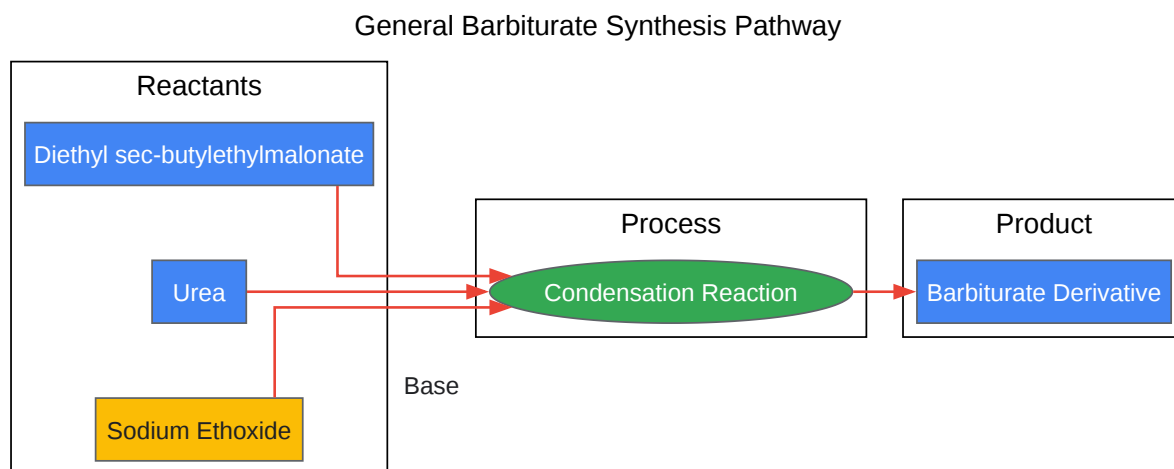


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*Synthesis Pathway for **Diethyl sec-butylethylmalonate***

Experimental Workflow for Diethyl sec-butylethylmalonate Synthesis





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